

Preparation of dFKBP-1 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: **dFKBP-1**

Cat. No.: **B1653282**

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Introduction

dFKBP-1 is a potent, cell-permeable PROTAC (Proteolysis Targeting Chimera) designed for the targeted degradation of the FK506-binding protein 12 (FKBP12).^{[1][2][3]} It accomplishes this by hijacking the cell's natural protein disposal machinery. Comprised of a ligand for FKBP12, a linker, and a ligand for the E3 ubiquitin ligase Cereblon (CRBN), **dFKBP-1** facilitates the ubiquitination and subsequent proteasomal degradation of FKBP12.^{[1][4]} This targeted protein degradation approach is a powerful tool in chemical biology and drug development for studying protein function and validating new therapeutic targets. Accurate and consistent preparation of **dFKBP-1** stock solutions is critical for obtaining reproducible results in downstream applications. This document provides a detailed protocol for the preparation, storage, and handling of **dFKBP-1** stock solutions.

Physicochemical Properties

A summary of the key physicochemical properties of **dFKBP-1** is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{53}H_{64}N_6O_{14}$	[1] [5]
Molecular Weight	1009.11 g/mol	[1]
CAS Number	1799711-22-0	[1] [5] [6]
Appearance	Off-white to light yellow solid	[1] [5]
Purity	>98% (typically)	
Solubility	Soluble in DMSO (100 mg/mL or 99.10 mM)	[1] [5]

Experimental Protocol: Preparation of **dFKBP-1** Stock Solutions

This protocol outlines the steps for preparing a 10 mM stock solution of **dFKBP-1** in DMSO.

Materials and Equipment

- **dFKBP-1** solid powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, but recommended)
- Analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- Acclimatization: Before opening, allow the vial of **dFKBP-1** solid to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weighing: Carefully weigh the desired amount of **dFKBP-1** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 1.009 mg of **dFKBP-1**.
- Dissolution: Add the appropriate volume of DMSO to the weighed **dFKBP-1** powder. To aid dissolution, vortex the solution vigorously. If the compound does not fully dissolve, sonication in an ultrasonic bath for 5-10 minutes is recommended.^[1] It is crucial to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.^[1]
- Verification: Ensure complete dissolution by visual inspection. The solution should be clear and free of any particulate matter.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in tightly sealed microcentrifuge tubes or vials.
- Storage: Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][5][7]} When stored as a solid, **dFKBP-1** is stable for up to 3 years at -20°C or 2 years at 4°C.^[5]

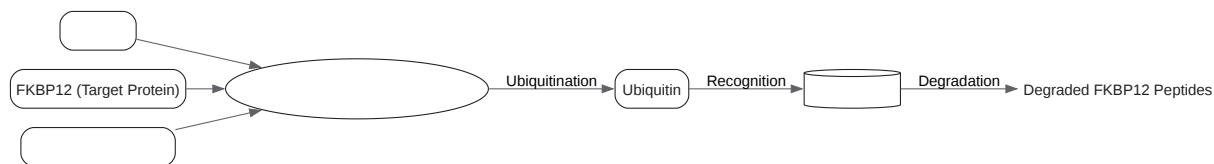
Stock Solution Preparation Table

The following table provides the required mass of **dFKBP-1** for preparing stock solutions of different concentrations and volumes.

Desired Concentration (mM)	Volume of DMSO (mL)	Mass of dFKBP-1 (mg)
1	1	1.009
5	1	5.045
10	1	10.09
1	5	5.045
5	5	25.225
10	5	50.45

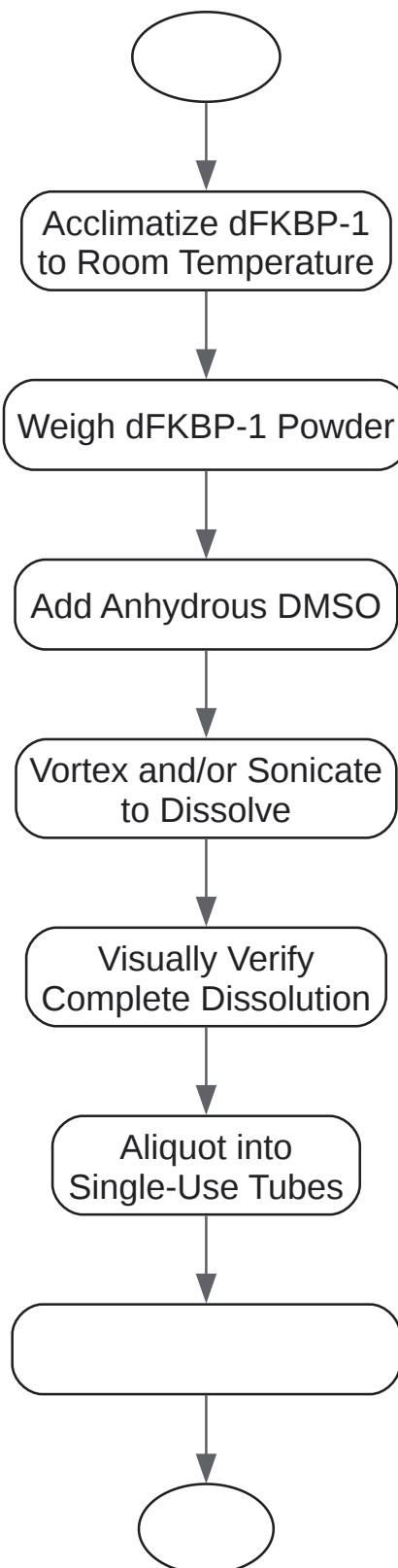
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **dFKBP-1** and the experimental workflow for preparing stock solutions.



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Caption: Mechanism of **dFKBP-1** induced degradation of FKBP12.

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Caption: Workflow for preparing **dFKBP-1** stock solutions.

Safety Precautions

dFKBP-1 is intended for research use only. Standard laboratory safety practices should be followed when handling this compound. This includes the use of appropriate personal protective equipment (PPE) such as a lab coat, gloves, and safety glasses. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

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